

Application Notes and Protocols: Zinc Tannate for Wood Preservation

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Zinc tannate

Cat. No.: B3285298

[Get Quote](#)

Introduction

Zinc tannate emerges as a promising, environmentally conscious alternative for wood preservation, leveraging the synergistic biocidal and UV-protective properties of both zinc and tannins. Tannins, which are naturally occurring polyphenolic compounds, exhibit antifungal and termiticidal activities, while zinc compounds are well-established broad-spectrum biocides. The reaction between a zinc salt and a tannin solution forms a less soluble **zinc tannate** complex within the wood structure, enhancing its resistance to leaching and providing long-term protection against biotic and abiotic degradation factors. These application notes provide detailed protocols for the synthesis of **zinc tannate**, treatment of wood, and subsequent evaluation of its preservative efficacy.

Experimental Protocols

Synthesis of Zinc Tannate Wood Preservative Solution

This protocol outlines the laboratory-scale preparation of a **zinc tannate** solution for treating wood samples. The synthesis is based on the reaction between tannic acid and a zinc salt in an aqueous medium.

Materials:

- Tannic acid powder
- Zinc sulfate heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$) or Zinc chloride (ZnCl_2)

- Distilled water
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders
- pH meter

Procedure:

- Tannin Solution Preparation:
 - Prepare a 5% (w/v) tannic acid solution by dissolving 50 grams of tannic acid powder in 1 liter of warm distilled water.
 - Stir the solution using a magnetic stirrer until the tannic acid is completely dissolved.
- Zinc Salt Solution Preparation:
 - Prepare a 5% (w/v) zinc sulfate solution by dissolving 50 grams of zinc sulfate heptahydrate in 1 liter of distilled water.
 - Stir until the zinc salt is fully dissolved.
- Formation of **Zinc Tannate**:
 - Slowly add the zinc sulfate solution to the tannic acid solution while continuously stirring. A precipitate of **zinc tannate** will form.
 - Continue stirring for 1-2 hours to ensure a complete reaction.
 - The resulting suspension is the **zinc tannate** treatment solution. The concentration can be adjusted as needed for specific applications.

Wood Sample Treatment Protocol

This protocol describes the impregnation of wood samples with the prepared **zinc tannate** solution using a full-cell (Bethell) process to achieve maximum preservative retention.

Materials and Equipment:

- Wood samples (e.g., Southern Pine, Scots Pine), cut to the desired dimensions (e.g., 19x19x19 mm for decay tests).
- **Zinc tannate** treatment solution.
- Vacuum-pressure impregnation vessel.
- Drying oven.
- Analytical balance.

Procedure:

- Pre-Treatment:
 - Number and weigh the oven-dried wood samples to determine their initial dry weight (W1).
- Impregnation:
 - Place the wood samples in the impregnation vessel.
 - Apply an initial vacuum of -0.085 MPa for 30 minutes to remove air from the wood cells.
 - Introduce the **zinc tannate** solution into the vessel while maintaining the vacuum until the samples are fully submerged.
 - Release the vacuum and apply a hydraulic pressure of 1.0 MPa for 1-2 hours to force the preservative solution into the wood structure.
 - Release the pressure and drain the excess solution from the vessel.
 - Apply a final vacuum for 15-30 minutes to remove excess surface solution.
- Post-Treatment:
 - Remove the treated samples, wipe off excess solution, and weigh them to determine their wet weight (W2).

- Calculate the preservative retention (R) in kg/m³ using the formula: $R = [(W2 - W1) * C] / V$ where C is the concentration of the treatment solution (%) and V is the volume of the wood sample (m³).
- Air-dry the treated samples for 24-48 hours, followed by oven-drying at a low temperature (e.g., 50°C) until they reach a constant weight.

Antifungal Efficacy Testing Protocol (Agar-Block Method)

This protocol is adapted from standard laboratory methods (e.g., EN 113) to evaluate the effectiveness of **zinc tannate**-treated wood against common wood-destroying fungi.

Materials and Equipment:

- **Zinc tannate**-treated and untreated control wood blocks.
- Cultures of wood-decay fungi (e.g., *Coniophora puteana* - brown rot, *Trametes versicolor* - white rot).
- Malt extract agar.
- Petri dishes.
- Incubator maintained at 22°C and 70% relative humidity.
- Sterile work environment (laminar flow hood).

Procedure:

- Culture Preparation:
 - Prepare malt extract agar and sterilize it.
 - Pour the sterile agar into petri dishes and allow it to solidify.
 - Inoculate the center of each agar plate with a mycelial plug from the stock culture of the test fungus.

- Incubate the plates until the mycelium covers the entire surface.
- Decay Test:
 - Sterilize the treated and untreated wood blocks.
 - Aseptically place the sterile wood blocks onto the surface of the actively growing fungal cultures in the petri dishes.
 - Seal the petri dishes and incubate them at 22°C and 70% relative humidity for 16 weeks.
- Evaluation:
 - After the incubation period, carefully remove the wood blocks from the petri dishes and clean off any surface mycelium.
 - Oven-dry the blocks to a constant weight (Wf).
 - Calculate the percentage of mass loss for each block using the formula: Mass Loss (%) = $[(W_i - W_f) / W_i] * 100$ where W_i is the initial oven-dry weight of the block.
 - Compare the mass loss of the treated blocks to the untreated controls to determine the preservative efficacy.

Anti-Termite Efficacy Testing Protocol

This protocol follows standard laboratory procedures (e.g., AWPA E1) to assess the resistance of **zinc tannate**-treated wood to subterranean termites.

Materials and Equipment:

- **Zinc tannate**-treated and untreated control wood blocks.
- Subterranean termites (e.g., *Reticulitermes flavipes*, *Coptotermes formosanus*).
- Test containers with a sand substrate.
- Forced-draft oven.

- Analytical balance.

Procedure:

- Test Setup:
 - Add a moistened sand substrate to the bottom of each test container.
 - Place a pre-weighed, oven-dried treated or untreated wood block in each container.
 - Introduce a specified number of termites (e.g., 200 workers and 2 soldiers) into each container.
- Incubation:
 - Maintain the test containers in an incubator at 25-28°C and >80% relative humidity for 28 days.
- Evaluation:
 - At the end of the test period, carefully remove the wood blocks and estimate the termite mortality.
 - Clean any debris from the wood blocks and oven-dry them to a constant weight.
 - Calculate the percentage of mass loss for each block due to termite consumption.
 - Visually rate the wood blocks for termite damage on a scale of 10 (sound, surface nibbles permitted) to 0 (failure, completely destroyed).

Data Presentation

The following tables summarize the expected performance of **zinc tannate**-treated wood based on published data for its constituent components.

Table 1: Antifungal Efficacy of Zinc and Tannin-Based Preservatives

Preservative	Fungus Species	Wood Species	Concentration/Retention	Mass Loss (%)	Efficacy
**Zinc Chloride (ZnCl ₂) **	Coniophora puteana (brown rot)	Scots Pine	1.5%	< 3%	Effective
Trametes versicolor (white rot)	Scots Pine	1.5%	< 3%	Effective	
Nano Zinc Oxide (ZnO)	C. puteana	Scots Pine	1.0% (unleached)	< 3%	Effective
T. versicolor	Scots Pine	Not effective after leaching	> 3%	Ineffective	
Tannin-Boron	Coriolus versicolor	Scots Pine	2.5 kg/m ³	Low	High resistance
Coniophora puteana	Scots Pine	2.5 kg/m ³	Low	High resistance	

Table 2: Anti-Termite Efficacy of Zinc and Tannin-Based Preservatives

Preservative	Termite Species	Test Type	Mortality Rate	Mass Loss (%)	Efficacy
Zinc Borate	Anobium punctatum	Laboratory	Larvicidal effect	-	Effective
Tannin-Copper Complexes	Coptotermes formosanus	Contact Toxicity	High	-	Effective
Tannin-Boron	Reticulitermes santonensis	Laboratory	High	< 3.5%	High resistance
Tannin Extracts	Cryptotermes brevis	Laboratory	Increased	Reduced	Effective at 15% concentration

Table 3: Effects of Zinc and Tannin-Based Preservatives on Wood Physical Properties

Preservative	Property	Effect	Reference
Zinc-based (e.g., CCA)	Hygroscopicity	Increased at higher retentions	
Dimensional Stability	Reduced shrinkage and swelling at higher retentions		
Nano Zinc Oxide	Water Absorption	Substantial resistance at >2.5% concentration	
Tannin-based	Dimensional Stability	Improved	
Water Absorption	Decreased significantly		

Visualizations

Workflow and Signaling Pathways

- To cite this document: BenchChem. [Application Notes and Protocols: Zinc Tannate for Wood Preservation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3285298#zinc-tannate-for-wood-preservation-techniques]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com